

# (4-Chlorophenyl)methylamine chemical structure and properties

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## Compound of Interest

Compound Name: [(4-Chlorophenyl)methyl]  
(methoxy)amine

CAS No.: 54615-16-6

Cat. No.: B2935475

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## An In-depth Technical Guide to (4-Chlorophenyl)methylamine

This guide provides a comprehensive technical overview of (4-Chlorophenyl)methylamine, a versatile chemical intermediate with significant applications in pharmaceutical and chemical manufacturing. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's chemical structure, physicochemical properties, synthesis methodologies, key applications, and safety protocols.

### Introduction and Core Chemical Identity

(4-Chlorophenyl)methylamine, systematically named (4-chlorophenyl)methanamine and commonly known as 4-Chlorobenzylamine, is a primary amine featuring a benzyl group substituted with a chlorine atom at the para position of the benzene ring.<sup>[1][2]</sup> This structural arrangement imparts a unique combination of reactivity and stability, making it a valuable building block in organic synthesis.

The presence of the chlorine atom on the aromatic ring significantly influences the molecule's electron density, acidity, and lipophilicity.[3] This, in turn, dictates its interaction with biological targets and its utility in the synthesis of a wide array of more complex molecules.[3]

Chemical Structure:

Figure 2: Synthesis of (4-Chlorophenyl)methylamine via ammonolysis.

Detailed Experimental Protocol (from 4-Chlorobenzyl Chloride): [4]

- Reactor Setup: Charge a 1-liter stainless steel autoclave with 127.5 g (7.50 mol) of liquid ammonia and 159 g (0.75 mol) of potassium phosphate.
- Reagent Preparation: In a separate vessel, dilute 120.8 g (0.75 mol) of 4-chlorobenzyl chloride with 198 g of methyl tert-butyl ether.
- Addition: Slowly inject the diluted 4-chlorobenzyl chloride solution into the autoclave using a high-pressure liquid pump at a rate of 5 mL/min.
- Reaction: After the addition is complete, stir the reaction mixture at room temperature for 30 minutes.
- Work-up and Purification:
  - Transfer the reaction mixture from the autoclave and filter it.
  - Wash the filter cake twice with 50 mL of methyl tert-butyl ether.
  - Combine the filtrates and recover the solvent under normal pressure.
  - The crude product is then purified by vacuum distillation to yield (4-Chlorophenyl)methylamine as a colorless and transparent liquid.

This method has been reported to yield the product with a purity of 99.0% and in an 85% yield. [3][4] The use of a large excess of ammonia is critical to minimize the formation of secondary and tertiary amine byproducts. [3]

## Synthesis via Reduction of 4-Chlorobenzonitrile

Another common synthetic route is the reduction of the nitrile group of 4-chlorobenzonitrile to a primary amine.

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## Sources

- 1. 4-Chlorobenzylamine | C7H8ClN | CID 66036 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. CAS 104-86-9: 4-Chlorobenzylamine | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 3. 4-Chlorobenzylamine hydrochloride | 42365-43-5 | Benchchem [[benchchem.com](https://benchchem.com)]
- 4. 4-Chlorobenzylamine synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
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